

Guvacine Hydrochloride solubility and stability in aqueous solutions

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Compound of Interest

Compound Name: Guvacine Hydrochloride

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Guvacine Hydrochloride Aqueous Solutions: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **Guvacine Hydrochloride** in aqueous solutions. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address common challenges encountered during experimental work.

Data Presentation Solubility of Guvacine Hydrochloride



Solvent System	Temperature	Concentration	Citation
Water	Not Specified	Soluble to 100 mM	
Water	Not Specified	37.34 mg/mL	[1]
Water	Not Specified	33 mg/mL	[2]
PBS (pH 7.2)	Not Specified	3 mg/mL	
Aqueous Solution (pH 7.4)	Not Specified	>24.5 μg/mL	[3]
DMSO	Not Specified	16 mg/mL	[2]
Ethanol	Not Specified	1 mg/mL	[2]

Stability of Guvacine Hydrochloride

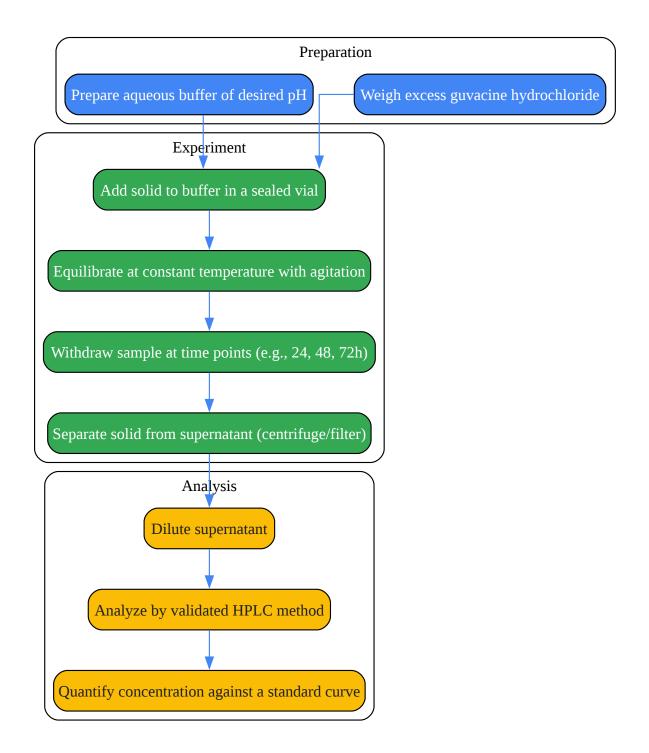
Form	Storage Condition	Duration	Citation
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In Solvent	-80°C	3 months	[1]
In Solvent	-20°C	2 weeks	[1]

Note: The term "In Solvent" in the stability data refers to organic solvents like DMSO. Stability in aqueous solutions is expected to be shorter and is highly dependent on pH, temperature, and light exposure. The hydrochloride salt form of guvacine generally offers enhanced water solubility and stability compared to the free base.[4]

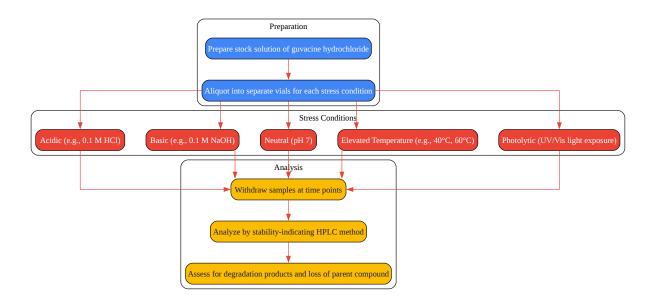
Experimental Protocols Protocol for Determining Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **guvacine hydrochloride** in an aqueous buffer.

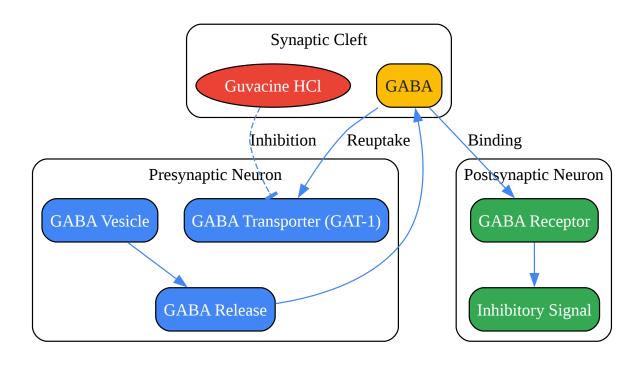












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